

5,8-Dibromoquinoxaline: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5,8-Dibromoquinoxaline

Cat. No.: B189913

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5,8-Dibromoquinoxaline** (CAS No. 148231-12-3), a versatile chemical intermediate used in pharmaceutical research, particularly in the synthesis of anticancer drugs, and in the development of organic optoelectronic devices.^[1] Due to its hazardous properties, strict adherence to safety protocols is essential when handling this compound.

Hazard Identification and Classification

5,8-Dibromoquinoxaline is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.^[2]

GHS Hazard Classification:

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	3	H301	Danger	Toxic if swallowed[2]
Skin Corrosion/Irritation	2	H315	Danger	Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	1	H318	Danger	Causes serious eye damage[2]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335	Danger	May cause respiratory irritation[2]

Target Organs: Respiratory system

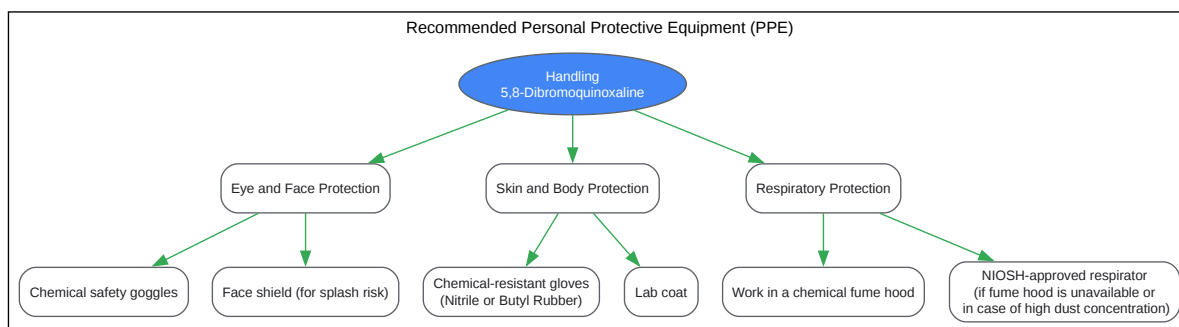
Physical and Chemical Properties

A summary of the key physical and chemical properties of **5,8-Dibromoquinoxaline** is provided below.

Property	Value
Molecular Formula	C ₈ H ₄ Br ₂ N ₂ [3]
Molecular Weight	287.94 g/mol
Appearance	White to off-white solid/crystals[4]
Melting Point	198-203 °C (decomposes)
Boiling Point	~470 °C[4]
Solubility	Insoluble in water. Soluble in organic solvents such as alcohols, ethers, and ketones.[4]
Density	2.022 ± 0.06 g/cm ³ (Predicted)[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **5,8-Dibromoquinoxaline**. The following diagram outlines the recommended PPE.



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*Recommended PPE for handling **5,8-Dibromoquinoxaline**.*

Gloves: Chemical-resistant gloves are essential. Nitrile and butyl rubber gloves are recommended for protection against a wide range of chemicals, including halogenated aromatic compounds.[5][6] Always inspect gloves for tears or holes before use.

Eye Protection: Wear tight-sealing safety goggles.[7] A face shield should be worn in situations where there is a risk of splashing.[7]

Skin and Body Protection: A lab coat should be worn to prevent skin contact.[7]

Respiratory Protection: Handle **5,8-Dibromoquinoxaline** in a well-ventilated area, preferably in a chemical fume hood.[7] If a fume hood is not available or if there is a risk of generating dust, a NIOSH/MSHA-approved respirator should be used.[7]

Safe Handling and Storage

Handling:

- Use only under a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[7]
- Avoid inhalation of dust or vapors.[4][7]
- Do not eat, drink, or smoke when handling this product.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]
- Store locked up.[7]
- Incompatible materials: Strong oxidizing agents and strong acids.[4][7]

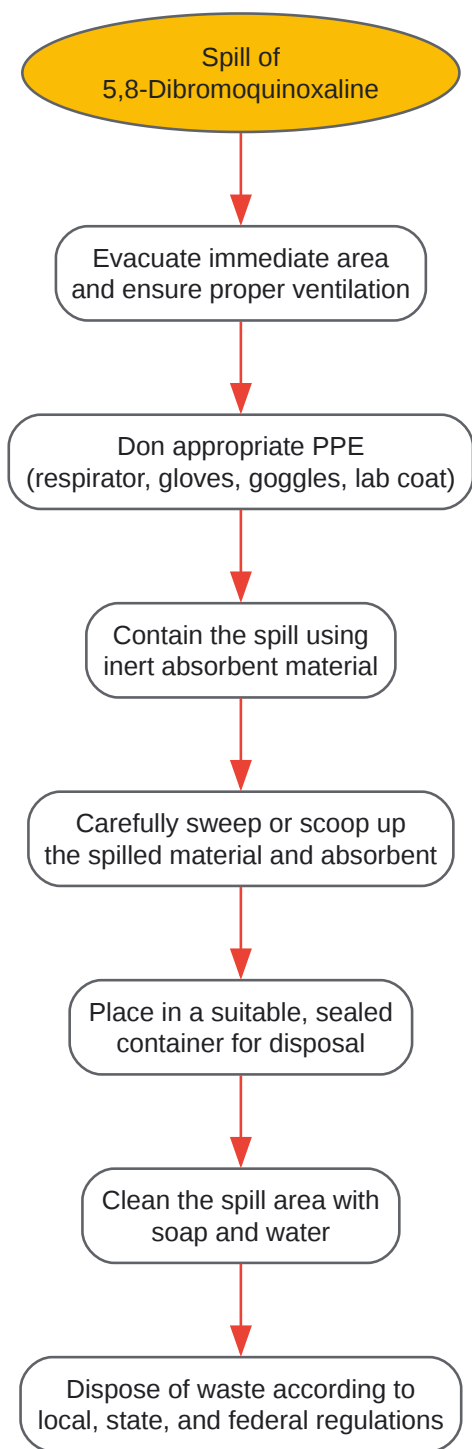
First Aid Measures

In case of exposure, seek immediate medical attention.[4][9]

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][10][11] Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water.[9] Remove contaminated clothing.[9][10] If skin irritation persists, seek medical attention.
Inhalation	Move the exposed person to fresh air.[9] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[9] Keep the person warm and at rest. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[9]

Accidental Release Measures (Spill Cleanup)

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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*Workflow for handling a spill of **5,8-Dibromoquinoxaline**.*

Personal Precautions:

- Use personal protective equipment as required.[7]
- Ensure adequate ventilation.[7]
- Evacuate personnel to safe areas.[7]

Environmental Precautions:

- Do not let the product enter drains or surface water.[7]

Methods for Cleaning Up:

- For a solid spill, carefully sweep up the material to avoid creating dust and place it into a suitable, closed container for disposal.[8][12]
- Use an inert absorbent material to clean up any remaining residue.[7]
- Wash the spill area with soap and water.

Firefighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7]

Specific Hazards:

- Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[8]
- Containers may explode when heated.[7]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Toxicological Information

Detailed toxicological studies for **5,8-Dibromoquinoxaline** are not readily available in the public domain. The hazard classifications are based on data from similar compounds and computational predictions. It is classified as acutely toxic if swallowed (Category 3).^[2]

Experimental Protocols

Detailed methodologies for the specific toxicological and hazard assessment experiments for **5,8-Dibromoquinoxaline** are not publicly available. The hazard classifications provided by regulatory bodies and suppliers are typically based on standardized testing protocols (e.g., OECD guidelines) or on data from structurally similar compounds.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **5,8-Dibromoquinoxaline** from your supplier before use and ensure that all personnel are adequately trained in its safe handling.

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